

# Technical Guide: 1-Bromo-4-isobutyl-2-nitrobenzene

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## Compound of Interest

Compound Name: 1-Bromo-4-isobutyl-2-nitrobenzene

Cat. No.: B090021

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CAS Number: 1242336-57-7

This technical guide serves to provide an overview of **1-Bromo-4-isobutyl-2-nitrobenzene**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identity

Compound Name: **1-Bromo-4-isobutyl-2-nitrobenzene**

Identifier	Value
CAS Number	1242336-57-7[1][2][3][4][5]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> BrNO <sub>2</sub>
IUPAC Name	1-Bromo-4-isobutyl-2-nitrobenzene

## Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **1-Bromo-4-isobutyl-2-nitrobenzene**, such as melting point, boiling point, and solubility, are not readily available in publicly accessible literature. Chemical supplier websites confirm its existence and CAS number but do not provide specific property data.[1][2][3][4]

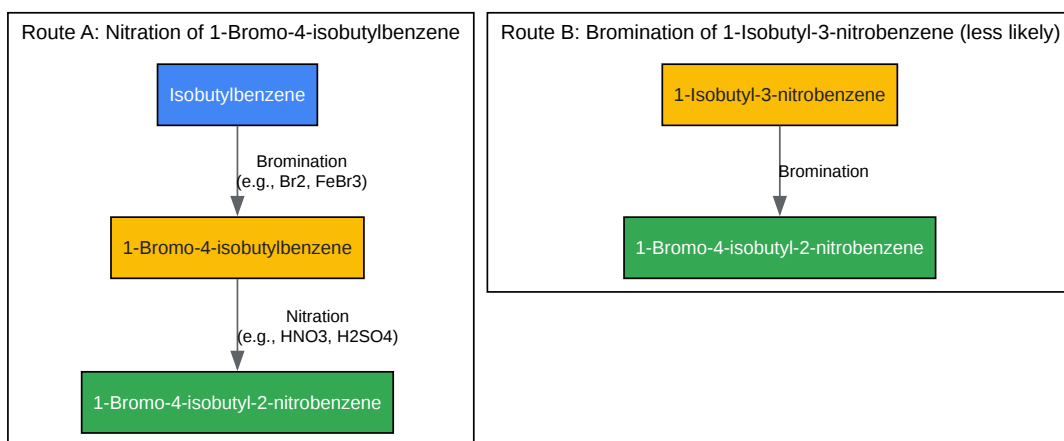
## Synthesis and Reactivity

Specific, detailed experimental protocols for the synthesis of **1-Bromo-4-isobutyl-2-nitrobenzene** are not extensively documented in the available literature. However, a potential synthetic pathway can be inferred from general organic chemistry principles for the synthesis of substituted nitrobenzenes. A plausible route could involve the nitration of 1-bromo-4-isobutylbenzene.

The order of substitution is crucial to achieve the desired isomer. The isobutyl group is an ortho-, para-director, while the bromo group is also an ortho-, para-director. The directing effects of these groups would need to be carefully considered in a synthetic strategy.

A generalized logical workflow for a potential synthesis is outlined below.

Potential Synthetic Logic for 1-Bromo-4-isobutyl-2-nitrobenzene



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Caption: Potential synthetic pathways for **1-Bromo-4-isobutyl-2-nitrobenzene**.

## Applications and Uses

While specific applications for **1-Bromo-4-isobutyl-2-nitrobenzene** are not widely reported, it is listed as a precursor to 1-isobutyl-4-nitrobenzene (CAS No: 10342-60-6).<sup>[6]</sup> This suggests its utility as a chemical intermediate in organic synthesis. The bromine atom can be removed through various dehalogenation reactions, implying that **1-Bromo-4-isobutyl-2-nitrobenzene** may serve as a starting material for other substituted nitrobenzenes.

The general class of bromonitrobenzenes are versatile intermediates in the synthesis of pharmaceuticals, agrochemicals, and dyes due to the presence of two reactive sites: the nitro group, which can be reduced to an amine, and the bromo group, which can participate in cross-coupling reactions.<sup>[7]</sup>

## Safety and Handling

Detailed toxicological and safety data specific to **1-Bromo-4-isobutyl-2-nitrobenzene** are not available. However, for the general class of nitrobromobenzenes, the following hazards are noted and should be considered as potential risks:

- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.<sup>[8][9][10]</sup>
- Irritation: Causes skin and serious eye irritation. May cause respiratory irritation.<sup>[8][9][10]</sup>
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.<sup>[11]</sup>
- Environmental Hazards: May be toxic to aquatic life with long-lasting effects.<sup>[11]</sup>

Recommended Handling Procedures:

- Use in a well-ventilated area, preferably under a chemical fume hood.<sup>[8]</sup>
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[8]</sup>
- Avoid breathing dust, fumes, or vapors.<sup>[8]</sup>

- Wash hands thoroughly after handling.

## Conclusion

**1-Bromo-4-isobutyl-2-nitrobenzene** is a chemical compound identified by the CAS number 1242336-57-7. While its existence is confirmed by chemical suppliers, there is a significant lack of detailed, publicly available scientific literature regarding its specific physical properties, experimental protocols for its synthesis, and defined applications. It is likely used as an intermediate in organic synthesis. Due to the limited specific data, researchers and scientists should exercise caution and refer to safety information for structurally related compounds, such as other nitrobromobenzenes, when handling this chemical.

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